

Toxicological Profile of Flavesone on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Flavesone*

Cat. No.: *B1254376*

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Introduction

Flavesone is a novel, naturally derived beta-triketone insecticide with potential applications in agriculture and public health for the control of various pests. As with any pesticide, a thorough evaluation of its potential impact on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a detailed overview of the toxicological profile of **Flavesone** on key non-target organisms. The information is compiled from available studies and outlines the standard experimental protocols for ecotoxicological testing.

Summary of Toxicological Data

Currently, publicly available quantitative toxicological data for **Flavesone** on a wide range of non-target organisms is limited. The most significant findings relate to its effects on honey bees, where it has been demonstrated to have low toxicity. For other non-target organisms, data is not readily available in the public domain. The following tables are structured to incorporate data as it becomes available through further research and regulatory submissions.

Table 1: Acute Toxicity of **Flavesone** to Terrestrial Invertebrates

Species	Test Type	Endpoint	Value (μ g/organism or mg/kg soil)	Study Guideline	Reference
Apis mellifera (Honey Bee)	Acute Oral Toxicity	48-h LD50	> 100	OECD 213	[1]
Apis mellifera (Honey Bee)	Acute Contact Toxicity	48-h LD50	> 100	OECD 214	[1]
Eisenia fetida (Earthworm)	Acute Toxicity	14-d LC50	Data not available	OECD 207	-

Note: A study on the commercial formulation Flavocide™, containing **Flavesone**, concluded it is "relatively non-toxic to bees" and unlikely to require a precautionary statement on product labels regarding bee safety.[1] The LD50 values are reported as greater than the highest tested concentration, indicating low toxicity.

Table 2: Acute Toxicity of **Flavesone** to Aquatic Organisms

Species	Test Type	Endpoint	Value (mg/L)	Study Guideline	Reference
Daphnia magna (Water Flea)	Acute Immobilisation	48-h EC50	Data not available	OECD 202	-
Oncorhynchus mykiss (Rainbow Trout)	Acute Toxicity	96-h LC50	Data not available	OECD 203	-

Table 3: Acute and Dietary Toxicity of **Flavesone** to Birds

Species	Test Type	Endpoint	Value (mg/kg bw or mg/kg diet)	Study Guideline	Reference
Colinus virginianus (Bobwhite Quail)	Acute Oral Toxicity	LD50	Data not available	OECD 223	-
Colinus virginianus (Bobwhite Quail)	Dietary Toxicity	LC50	Data not available	OECD 205	-

Table 4: Acute Oral Toxicity of **Flavesone** to Mammals

Species	Test Type	Endpoint	Value (mg/kg bw)	Study Guideline	Reference
Rat	Acute Oral Toxicity	LD50	Data not available	OECD 420	-

Experimental Protocols

The following sections detail the standard methodologies for key ecotoxicological studies, based on internationally recognized OECD guidelines. These protocols are essential for generating reliable and comparable data for regulatory assessment.

Terrestrial Invertebrate Toxicity Testing

These studies are fundamental for assessing the risk of pesticides to pollinators.

- Test Organism: Young adult worker honey bees (*Apis mellifera*).
- Oral Toxicity (OECD 213): Bees are starved for a short period and then individually fed a precise dose of **Flavesone** dissolved in a sucrose solution.

- Contact Toxicity (OECD 214): A precise dose of **Flavesone**, dissolved in a suitable solvent, is applied directly to the dorsal thorax of anesthetized bees.
- Test Conditions: Bees are housed in cages under controlled temperature and humidity for at least 48 hours.
- Endpoint: The primary endpoint is mortality, recorded at 4, 24, and 48 hours post-dosing. The LD50 (the dose causing 50% mortality) is calculated.
- Reference:[2][3]

This test evaluates the risk of soil contaminants to earthworms, which are vital for soil health.

- Test Organism: Adult earthworms (*Eisenia fetida*).
- Methodology: The test involves exposing earthworms to soil artificially contaminated with a range of **Flavesone** concentrations.
- Test Conditions: The test is conducted over 14 days under controlled temperature, moisture, and light conditions.
- Endpoint: Mortality is assessed at 7 and 14 days. The LC50 (the concentration causing 50% mortality) is determined. Sub-lethal effects, such as weight change, are also noted.
- Reference:[4]

Aquatic Ecotoxicity Testing

This study assesses the acute toxicity of substances to aquatic invertebrates.

- Test Organism: *Daphnia magna* (water flea), less than 24 hours old.
- Methodology: Daphnids are exposed to a series of **Flavesone** concentrations in water for 48 hours.
- Test Conditions: The test is conducted in static or semi-static conditions under controlled temperature and lighting.

- Endpoint: The number of immobilized daphnids is recorded at 24 and 48 hours. The EC50 (the concentration causing 50% of the daphnids to become immobilized) is calculated.
- Reference:[5]

This is a key study for evaluating the potential hazard of chemicals to fish.

- Test Organism: Recommended species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Methodology: Fish are exposed to a range of **Flavesone** concentrations in a flow-through or semi-static system for 96 hours.
- Test Conditions: Water quality parameters (temperature, pH, dissolved oxygen) are strictly controlled.
- Endpoint: Mortality is recorded at 24, 48, 72, and 96 hours. The LC50 (the concentration causing 50% mortality) is determined.
- Reference:[6]

Avian Toxicity Testing

This test determines the intrinsic toxicity of a substance to birds after a single oral dose.

- Test Organism: Typically Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Methodology: Birds are fasted and then administered a single dose of **Flavesone** via gavage.
- Test Conditions: Birds are observed for at least 14 days for signs of toxicity and mortality.
- Endpoint: The LD50 is calculated based on the observed mortality.
- Reference:[7]

This study simulates the exposure of birds to pesticides through their diet.

- Test Organism: Young birds of a species such as Bobwhite quail or Mallard duck.
- Methodology: Birds are fed a diet containing various concentrations of **Flavesone** for five days, followed by a three-day observation period on a normal diet.
- Test Conditions: Birds are housed in groups under controlled conditions.
- Endpoint: The main endpoint is mortality. Food consumption and body weight changes are also monitored. The LC50 (the dietary concentration causing 50% mortality) is determined.
- Reference:[8]

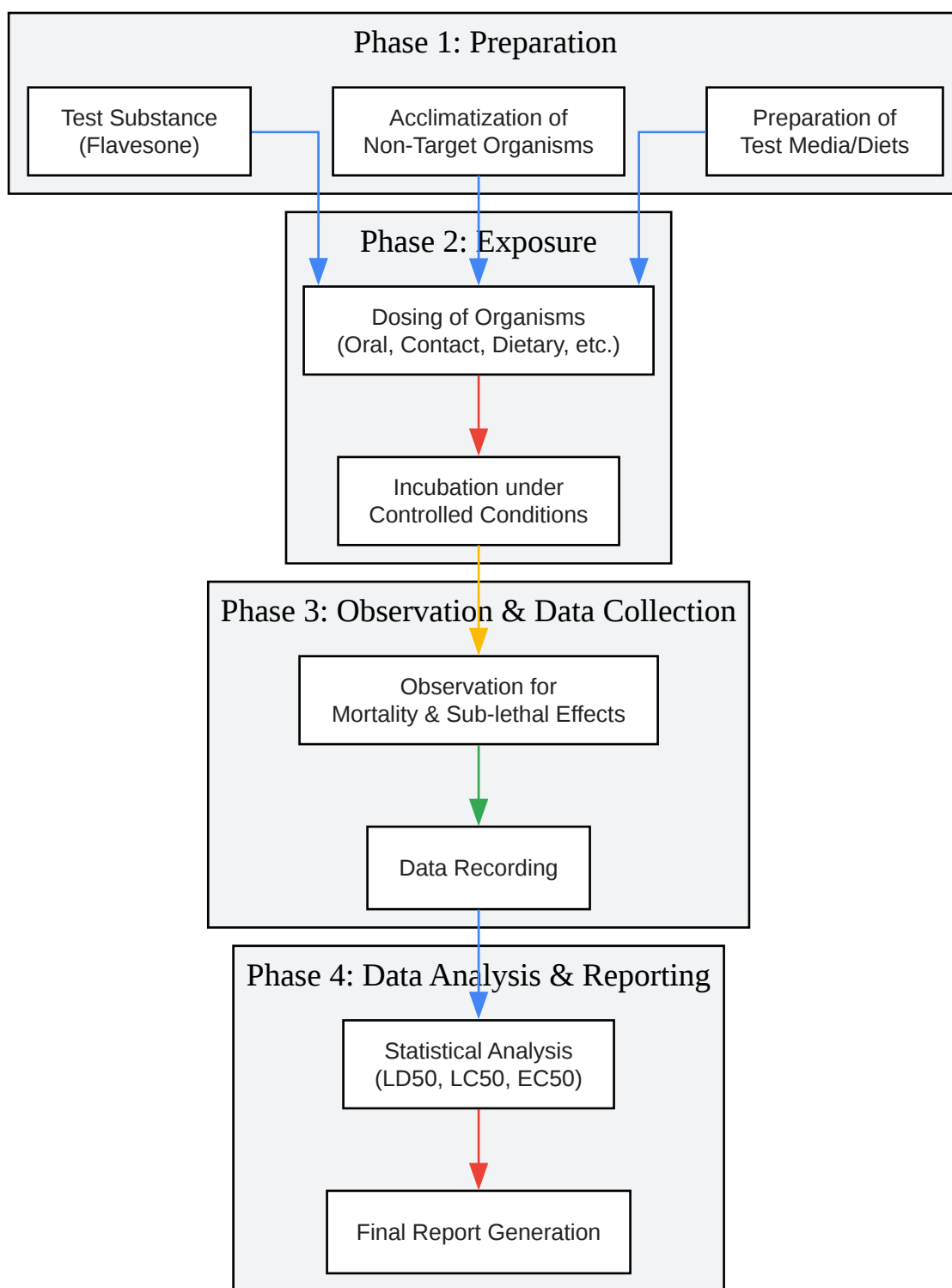
Mammalian Toxicity Testing

This method is used to assess the acute oral toxicity of a substance in mammals.

- Test Organism: Typically female rats.
- Methodology: The test uses a stepwise procedure with a small number of animals. A single dose of **Flavesone** is administered, and the outcome determines the next dose level. The aim is to identify a dose that causes signs of toxicity without causing mortality.
- Test Conditions: Animals are observed for 14 days for clinical signs of toxicity and mortality.
- Endpoint: The test allows for the classification of the substance into a hazard category based on the observed toxicity.
- Reference:[9]

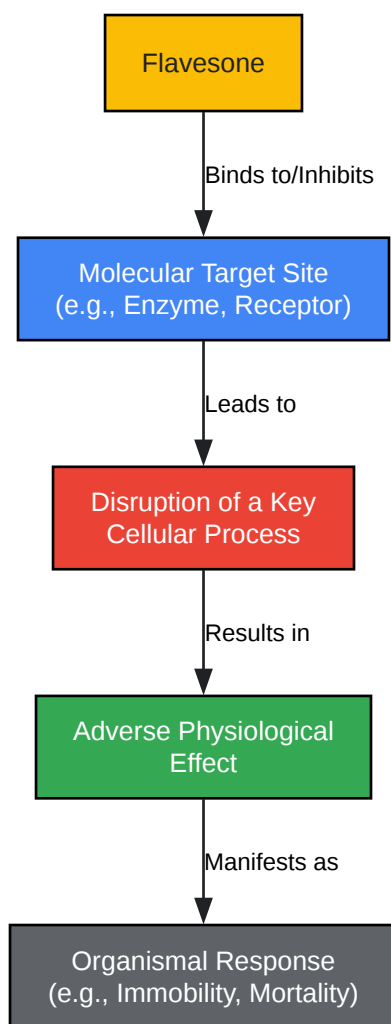
Visualization of Methodologies and Pathways

The following diagrams illustrate a generalized experimental workflow for ecotoxicity testing and a hypothetical signaling pathway for an insecticide.



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Generalized workflow for ecotoxicological testing.



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Hypothetical insecticide signaling pathway.

Disclaimer: The signaling pathway depicted above is a generalized and hypothetical representation of how an insecticide might exert its toxic effects. The specific molecular target and signaling cascade for **Flavesone** in non-target organisms have not been fully elucidated in publicly available literature.

Mode of Action

Flavesone belongs to the beta-triketone class of chemicals. While the precise mode of action in insects is still under investigation, initial studies suggest that it may differ from that of major insecticide classes like pyrethroids. Some research on other beta-triketones has indicated that they can inhibit the enzyme p-hydroxyphenylpyruvate dioxygenase (HPPD). However, this is

primarily a herbicidal mode of action, and its relevance to the insecticidal activity and potential effects on non-target fauna requires further investigation.

Conclusion

The available data indicates that **Flavesone** has a favorable toxicological profile with respect to honey bees, a key non-target indicator species. However, a comprehensive assessment of its environmental risk requires quantitative data on a broader range of non-target organisms, including aquatic invertebrates and vertebrates, other terrestrial invertebrates, birds, and mammals. The standardized OECD protocols outlined in this guide provide the framework for generating the necessary data to complete the toxicological profile of **Flavesone**. As more research becomes available, this guide will be updated to provide a more complete picture of the ecotoxicology of this promising new insecticide.

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